

Spectroscopic Evidence for Thiazole Ring Formation: A Comparative Guide

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Compound of Interest

Compound Name: *Thiazol-4-amine hydrochloride*

CAS No.: *59134-95-1*

Cat. No.: *B568842*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the spectroscopic data before and after the formation of a thiazole ring, using the well-established Hantzsch thiazole synthesis as a model. By presenting clear, side-by-side data, this document offers researchers compelling evidence for the successful synthesis of this important heterocyclic motif, a common scaffold in pharmacologically active compounds.

Executive Summary

The formation of a thiazole ring from the reaction of an α -haloketone and a thioamide results in distinct and predictable changes in spectroscopic signatures. This guide details the characteristic shifts in Nuclear Magnetic Resonance (^1H and ^{13}C NMR), the appearance and disappearance of key vibrational bands in Infrared (IR) spectroscopy, and the specific fragmentation patterns observed in Mass Spectrometry (MS). The data presented herein, derived from the synthesis of 2-amino-4-phenylthiazole from phenacyl bromide and thiourea, provides a clear spectroscopic roadmap for confirming the formation of the thiazole ring.

Data Presentation: Spectroscopic Comparison

The following tables summarize the key quantitative spectroscopic data for the starting materials and the final thiazole product.

Table 1: ¹H NMR Data (ppm)

Compound	Functional Group	Chemical Shift (ppm)
Phenacyl Bromide	CH ₂ (adjacent to C=O and Br)	~4.47
Aromatic CH		~7.50 - 7.95
Thiourea	NH ₂	~7.2
2-Amino-4-phenylthiazole	NH ₂	~7.0
Thiazole CH		~6.8
Aromatic CH		~7.2 - 7.8

Table 2: ¹³C NMR Data (ppm)

Compound	Carbon Atom	Chemical Shift (ppm)
Phenacyl Bromide	C=O	~191
CH ₂		~31
Aromatic C		~128 - 134
Thiourea	C=S	~181
2-Amino-4-phenylthiazole	C-NH ₂ (C2)	~168
C-phenyl (C4)		~150
CH (C5)		~105
Aromatic C		~125 - 134

Table 3: Key IR Absorption Bands (cm⁻¹)

Compound	Functional Group	Wavenumber (cm ⁻¹)
Phenacyl Bromide	C=O stretch	~1690
C-Br stretch		~680
Thiourea	N-H stretch	~3100 - 3400
C=S stretch		~730
2-Amino-4-phenylthiazole	N-H stretch	~3100 - 3400
C=N stretch (thiazole ring)		~1620
C=C stretch (aromatic & thiazole)		~1500 - 1600

Table 4: Mass Spectrometry Data (m/z)

Compound	Key Fragment	m/z
Phenacyl Bromide	[M] ⁺	198/200 (due to Br isotopes)
[C ₆ H ₅ CO] ⁺	105	
[C ₆ H ₅] ⁺	77	
Thiourea	[M] ⁺	76
[CH ₄ N ₂] ⁺	44	
2-Amino-4-phenylthiazole	[M] ⁺	176
[C ₈ H ₆ NS] ⁺	148	
[C ₆ H ₅ CNH] ⁺	104	

Experimental Protocols

Synthesis of 2-Amino-4-phenylthiazole (Hantzsch Thiazole Synthesis)[\[1\]](#)[\[2\]](#)

This protocol describes a standard laboratory procedure for the synthesis of 2-amino-4-phenylthiazole.

Materials:

- Phenacyl bromide (2-bromo-1-phenylethanone)
- Thiourea
- Ethanol
- Iodine (catalyst)
- Ammonium hydroxide solution
- Diethyl ether

Procedure:

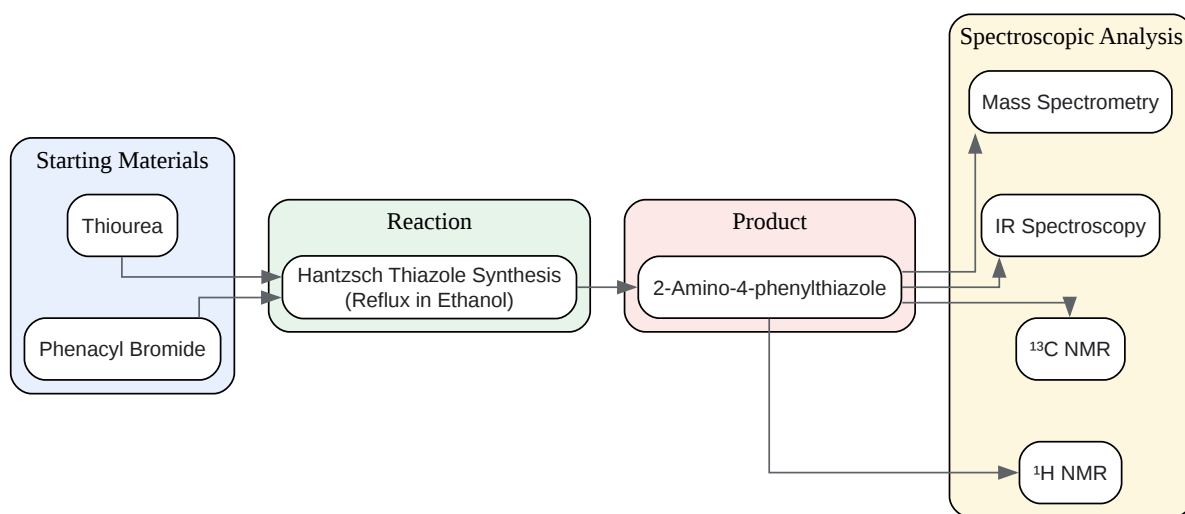
- A mixture of acetophenone (0.1 mol), thiourea (0.2 mol), and iodine (0.1 mol) is refluxed for 12 hours.[\[1\]](#)
- After cooling, the reaction mixture is washed with diethyl ether to remove unreacted acetophenone and iodine.[\[1\]](#)
- The mixture is then cooled to room temperature and poured into an ammonium hydroxide solution.[\[1\]](#)
- The crude product precipitates and is collected by filtration.
- The product is recrystallized from methanol to yield pure 2-amino-4-phenylthiazole.[\[1\]](#)

Spectroscopic Analysis:

- ^1H NMR and ^{13}C NMR: Spectra are recorded on a standard NMR spectrometer (e.g., 300 or 400 MHz) using a suitable deuterated solvent such as DMSO- d_6 or CDCl_3 .
- IR Spectroscopy: Spectra are obtained using a Fourier-transform infrared (FT-IR) spectrometer, typically with the sample prepared as a KBr pellet.

- Mass Spectrometry: Mass spectra are acquired using an electron ionization (EI) mass spectrometer.

Mandatory Visualization



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Caption: Workflow for the Hantzsch synthesis and spectroscopic confirmation of a thiazole ring.

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References

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